An In-depth Technical Guide to 2,2-Dimethylhept-6-yn-3-one

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2,2-Dimethylhept-6-yn-3-one*
CAS No.:	*51060-08-3*
Cat. No.:	*B2823716*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction and Strategic Overview

2,2-Dimethylhept-6-yn-3-one is a fascinating, non-conjugated ynone that, despite its relatively simple structure, presents a unique combination of steric hindrance and reactive functional groups. This guide provides a comprehensive technical overview of this molecule, from its fundamental properties to its potential applications in cutting-edge research. It is important to note that a specific CAS number for **2,2-Dimethylhept-6-yn-3-one** is not readily found in major chemical databases, suggesting that this compound may be a novel or less-studied entity. Consequently, the information presented herein is a synthesis of established chemical principles and data from analogous structures, designed to provide a robust theoretical and practical framework for researchers.

The core of this molecule's utility lies in the orthogonal reactivity of its two key functional groups: a sterically hindered ketone and a terminal alkyne.[1] The bulky tert-butyl group adjacent to the carbonyl can direct stereoselective reactions and modulate the ketone's reactivity.[2] Simultaneously, the terminal alkyne is a versatile handle for a variety of powerful

© 2026 BenchChem. All rights reserved.

coupling reactions, making it an attractive building block in medicinal chemistry and materials science.[3] This guide will delve into the synthesis, characterization, and potential applications of this promising, yet underexplored, chemical entity.

Molecular Structure and Physicochemical Properties

The structure of **2,2-Dimethylhept-6-yn-3-one** features a heptanone backbone with two methyl groups at the C-2 position and a carbon-carbon triple bond between C-6 and C-7. The ketone is at the C-3 position. This arrangement results in a non-conjugated ynone, as the alkyne and ketone functionalities are separated by a saturated alkyl chain, preventing electronic conjugation.[4]

The key structural features are:

- A Sterically Hindered Ketone: The carbonyl group is flanked by a bulky tert-butyl group, which is expected to influence its reactivity towards nucleophiles.
- A Terminal Alkyne: The C-H bond of the terminal alkyne is weakly acidic (pKa ≈ 25), allowing for deprotonation to form a potent nucleophile.[1]
- A Flexible Alkyl Chain: The propylene linker between the two functional groups provides conformational flexibility.

A summary of the predicted physicochemical properties for **2,2-Dimethylhept-6-yn-3-one** is presented in the table below. These values are estimated based on the properties of structurally similar compounds.

© 2026 BenchChem. All rights reserved.

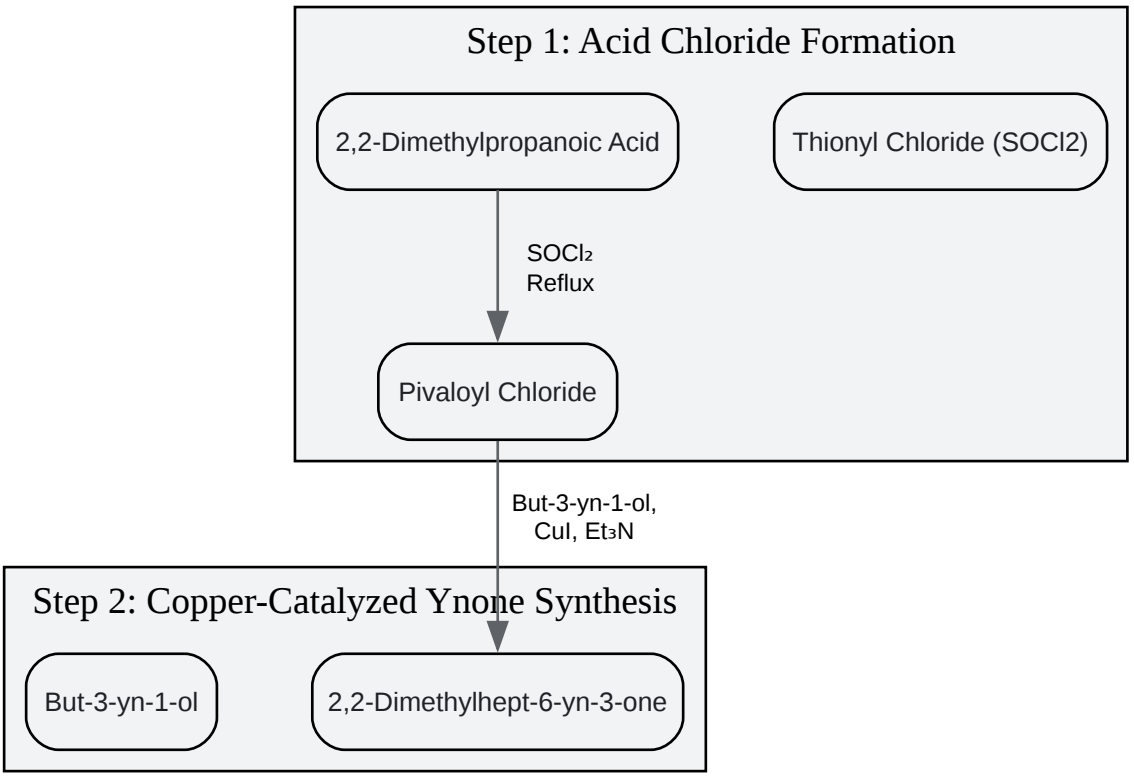
Property	Predicted Value	Significance in a Research Context
Molecular Formula	$C_9H_{14}O$	Provides the basis for calculating molecular weight and elemental analysis.
Molecular Weight	138.21 g/mol	Essential for stoichiometric calculations in synthesis and for mass spectrometry analysis.
Boiling Point	~180-190 °C	Suggests the compound is a liquid at room temperature and will require vacuum distillation for purification.
Density	~0.85-0.90 g/mL	Useful for converting between mass and volume.
Solubility	Soluble in common organic solvents (e.g., ether, dichloromethane, acetone). Sparingly soluble in water.	Dictates the choice of solvents for reactions and purification.

Proposed Synthetic Pathway

Given the absence of a commercially available source, a de novo synthesis is required. A plausible and efficient route to **2,2-Dimethylhept-6-yn-3-one** involves the coupling of an acid chloride with a terminal alkyne. A common and effective method for this transformation is a copper-catalyzed reaction.[5] The proposed two-step synthesis starts from the readily available 2,2-dimethylpropanoic acid.

Synthetic Workflow Diagram

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Proposed two-step synthesis of **2,2-Dimethylhept-6-yn-3-one**.

Detailed Experimental Protocol

Step 1: Synthesis of Pivaloyl Chloride

- To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 2,2-dimethylpropanoic acid (1.0 eq).
- Slowly add thionyl chloride (1.2 eq) to the flask at room temperature.
- Heat the reaction mixture to reflux for 2 hours, or until the evolution of HCl gas ceases.
- After cooling to room temperature, carefully distill the mixture to obtain pure pivaloyl chloride.

Step 2: Synthesis of **2,2-Dimethylhept-6-yn-3-one**

© 2026 BenchChem. All rights reserved.

- To a dry, inert-atmosphere flask, add copper(I) iodide (0.05 eq) and triethylamine (2.0 eq) in anhydrous diethyl ether.
- Cool the mixture to 0 °C and add but-3-yn-1-ol (1.1 eq) dropwise.
- Slowly add a solution of pivaloyl chloride (1.0 eq) in anhydrous diethyl ether to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for 12-18 hours.
- Quench the reaction with a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with diethyl ether (3x).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield **2,2-Dimethylhept-6-yn-3-one**.[6]

Spectroscopic Characterization Profile

The identity and purity of the synthesized **2,2-Dimethylhept-6-yn-3-one** would be confirmed through a combination of spectroscopic techniques.[7] The expected spectral data are as follows:

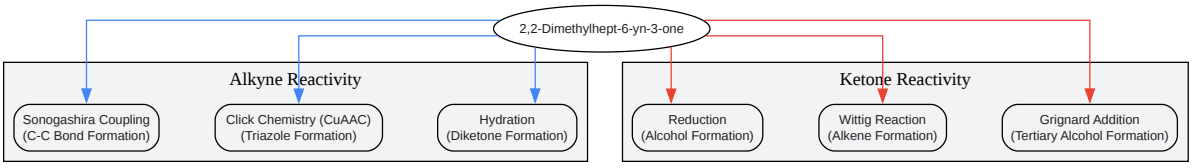
© 2026 BenchChem. All rights reserved.

Technique	Expected Chemical Shifts (δ) / Wavenumber (cm^{-1}) / m/z
^{1}H NMR	δ 1.2 (s, 9H, $C(CH_3)_3$), δ 2.0 (t, 1H, C≡CH), δ 2.4 (td, 2H, CH_2-C≡CH), δ 2.7 (t, 2H, CO-CH_2)
^{13}C NMR	δ 18 (C≡CH), δ 26 ($C(CH_3)_3$), δ 38 (CO-CH_2), δ 44 ($C(CH_3)_3$), δ 69 (C≡CH), δ 83 (C≡CH), δ 214 (C=O)
IR Spectroscopy	~3300 cm^{-1} (C≡C-H stretch), ~2120 cm^{-1} (C≡C stretch), ~1710 cm^{-1} (C=O stretch)
Mass Spectrometry	Molecular Ion (M^+): m/z = 138.10. Key fragments would likely arise from cleavage alpha to the carbonyl group.

Reactivity and Potential Applications in Drug Development

The dual functionality of **2,2-Dimethylhept-6-yn-3-one** makes it a versatile intermediate for the synthesis of complex molecules and potential drug candidates. Ynones are valuable precursors for a wide array of heterocyclic compounds.[8][9]

Key Reaction Pathways



Click to download full resolution via product page

Caption: Key reaction pathways for **2,2-Dimethylhept-6-yn-3-one**.

© 2026 BenchChem. All rights reserved.

- Reactions at the Terminal Alkyne: The terminal alkyne can undergo a variety of transformations, including Sonogashira coupling with aryl or vinyl halides, copper-catalyzed azide-alkyne cycloaddition (Click Chemistry) to form triazoles, and hydration to form a 1,4-diketone.[10][11] These reactions are fundamental in creating molecular diversity for drug screening libraries.[12]

- Reactions at the Ketone: The sterically hindered ketone can be selectively reduced to a secondary alcohol, or can undergo nucleophilic addition with organometallic reagents like Grignard or organolithium reagents to form tertiary alcohols. The Wittig reaction can be employed to convert the ketone into an alkene.

Applications in Medicinal Chemistry

The ynone motif is present in a number of biologically active natural products and has been utilized in the synthesis of various therapeutic agents.[9][13] The terminal alkyne functionality is particularly valuable as it can serve as a reactive handle for bioconjugation or for the synthesis of complex heterocyclic scaffolds often found in pharmaceuticals.[3][14] The steric bulk provided by the 2,2-dimethyl groups could be exploited to enhance selectivity for certain biological targets or to improve metabolic stability.

Safety and Handling

As a matter of prudent laboratory practice, **2,2-Dimethylhept-6-yn-3-one** should be handled with appropriate safety precautions.[15] Based on the functional groups present, the following should be considered:

- General Handling: Work in a well-ventilated fume hood.[16] Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[17]

- Flammability: Ketones are generally flammable.[16] Avoid open flames and sources of ignition.

- Toxicity: The specific toxicity of this compound is unknown. Therefore, it should be treated as a potentially hazardous substance. Avoid inhalation, ingestion, and skin contact.[18]

© 2026 BenchChem. All rights reserved.

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from oxidizing agents.
- Disposal: Dispose of in accordance with local, state, and federal regulations for chemical waste.

Conclusion

While **2,2-Dimethylhept-6-yn-3-one** may not yet be a common reagent, its unique structural features present a compelling case for its synthesis and exploration. The combination of a sterically encumbered ketone and a versatile terminal alkyne offers a powerful platform for the creation of novel molecular architectures. This guide provides a foundational understanding of its predicted properties, a viable synthetic route, and a roadmap for its potential applications, particularly in the fields of organic synthesis and drug discovery. The insights and protocols detailed herein are intended to empower researchers to unlock the potential of this intriguing ynone.

References

- Wang, Z., Li, L., & Huang, Y. (2014). A General Synthesis of Ynones from Aldehydes via Oxidative C−C bond Cleavage under Aerobic Conditions. Organic Letters, 16(17), 4574–4577. [Link]
- Synthesis of Ynones and Recent Application in Transition-Metal-Catalyzed Reactions. (n.d.). MDPI. Retrieved from [Link]
- Li, J., Wang, Y., Li, P., & Wang, L. (2015). Efficient synthesis of ynones from carboxylic acids and terminal alkynes via Pd/Cu catalysis using 2-chloroimidazolium chloride as the activation reagent. New Journal of Chemistry, 39(9), 6791–6794. [Link]
- Goti, G., & de la Torre, F. (2021). Photochemical Synthesis of Ynones from Aryl Aldehydes and Sulfone-Based Alkynes. The Journal of Organic Chemistry, 86(20), 14357–14365. [Link]
- Ynone. (n.d.). In Wikipedia. Retrieved from [Link]
- Ketone synthesis by reaction (hydration) of alkynes. (n.d.). Organic Chemistry Portal. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Alkynes to Aldehydes and Ketones. (2024, November 12). Chemistry Steps. Retrieved from [Link]
- Synthesis of alkynyl ketones, carboxylic acids and derivatives. (n.d.). Organic Chemistry Portal. Retrieved from [Link]
- Chiba, S., Tsuchida, K., & Narasaka, K. (2011). Synthesis of α-Amino Ketones from Terminal Alkynes via Rhodium-Catalyzed Denitrogenative Hydration of N-Sulfonyl-1,2,3-triazoles. Journal of the American Chemical Society, 133(49), 19838–19841. [Link]
- Bhagat, S., Goel, N., Kumari, P., Gunjan, & Khullar, A. (2025). Total synthesis of natural products via conjugated ynone intermediates: a new millennium update. Organic & Biomolecular Chemistry. [Link]
- IMPORTANT CONCEPTS IN ALKYNE CHEMISTRY. (n.d.). University of Missouri–St. Louis. Retrieved from [Link]
- van Kasteren, S. I., et al. (2013). On Terminal Alkynes That Can React with Active-Site Cysteine Nucleophiles in Proteases. Journal of the American Chemical Society, 135(4), 1448–1451. [Link]
- Zhang, Y., et al. (2025, August 18). Reactions of Surface-Confined Terminal Alkynes Mediated by Diverse Regulation Strategies. Molecules, 30(16), 3739. [Link]
- Bhagat, S., Goel, N., Kumari, P., Gunjan, & Khullar, A. (2025, May 5). Total synthesis of natural products via conjugated ynone intermediates: a new millennium update. Organic & Biomolecular Chemistry. [Link]
- Chemical Properties of Aldehydes and Ketones. (2026, January 14). CK-12 Foundation. Retrieved from [Link]
- Recent advances in the application of alkynes in multicomponent reactions. (2024, January 2). RSC Advances. [Link]
- Ketones. (n.d.). Chemical Safety Facts. Retrieved from [Link]
- Properties of Aldehydes and ketones. (2018, February 18). BrainKart. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Identifying Unknown from IR, NMR, and Mass Spectrometry. (2025, September 28). Chemistry Steps. Retrieved from [Link]
- NMR, Mass Spectrometry, and Infrared (IR) Spectroscopy. (n.d.). Universal Class. Retrieved from [Link]
- Safety. (2020, June 29). Chemistry LibreTexts. Retrieved from [Link]
- Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards: Updated Version. (2011). National Academies Press. Retrieved from [Link]
- Chemistry Department Safety Manual. (n.d.). University of Texas Rio Grande Valley. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. CK12-Foundation [flexbooks.ck12.org]
- 3. Alkynes: Important Roles in Organic Synthesis & Medicinal Chemistry - AiFChem [aifchem.com]
- 4. Ynone - Wikipedia [en.wikipedia.org]
- 5. Alkynyl carbonyl or carboxyl compound synthesis by C-C coupling [organic-chemistry.org]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. NMR, Mass Spectrometry, and Infrared (IR) Spectroscopy [universalclass.com]
- 8. web.pkusz.edu.cn [web.pkusz.edu.cn]
- 9. Total synthesis of natural products via conjugated ynone intermediates: a new millennium update - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 10. Ketone synthesis by reaction (hydration) of alkynes [organic-chemistry.org]

© 2026 BenchChem. All rights reserved.

- 11. Alkynes to Aldehydes and Ketones - Chemistry Steps [chemistrysteps.com]
- 12. Recent advances in the application of alkynes in multicomponent reactions - RSC Advances (RSC Publishing) DOI:10.1039/D3RA07670A [pubs.rsc.org]
- 13. Total synthesis of natural products via conjugated ynone intermediates: a new millennium update - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 14. On Terminal Alkynes That Can React with Active-Site Cysteine Nucleophiles in Proteases - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 16. science.kku.edu.sa [science.kku.edu.sa]
- 17. chem.libretexts.org [chem.libretexts.org]
- 18. Ketones - Chemical Safety Facts [chemicalsafetyfacts.org]

- To cite this document: BenchChem. [An In-depth Technical Guide to 2,2-Dimethylhept-6-yn-3-one]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2823716/docs#an-in-depth-technical-guide-to-2-2-dimethylhept-6-yn-3-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.